

Geissospermine molecular weight and formula

Author: BenchChem Technical Support Team. Date: November 2025



An In-depth Technical Guide to Geissospermine

This guide provides a comprehensive overview of the alkaloid Geissospermine, focusing on its molecular characteristics, biological activities, and relevant experimental methodologies. It is intended for researchers, scientists, and professionals in the field of drug development.

Core Molecular and Physical Properties

Geissospermine is a complex indole alkaloid derived from the bark of the Brazilian tree Geissospermum vellosii.[1][2] Its intricate structure and biological activity have made it a subject of interest in phytochemical and pharmacological research.

Quantitative Data Summary

The fundamental molecular and physical properties of Geissospermine are summarized in the table below for easy reference.



Property	Value	Source(s)
Molecular Formula	C40H48N4O3	[2][3][4][5][6]
Molecular Weight	632.84 g/mol	[3][4]
Monoisotopic Mass	632.372641 Da	[2][6]
Melting Point	213-214 °C (decomposes)	[3][5]
Optical Rotation	[α]D20 -101° (in ethanol)	[5]
CAS Registry Number	427-01-0	[2][3][5]

Biological Activity and Therapeutic Potential

Research into Geissospermine has primarily highlighted its role as a cholinesterase inhibitor, suggesting its potential as a therapeutic agent for neurodegenerative diseases such as Alzheimer's disease.[1][7] Additionally, some studies have indicated its involvement in apoptotic pathways in cancer cells.[8]

Acetylcholinesterase Inhibition

Geissospermine has been identified as an inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[1] The inhibition of AChE increases the levels of acetylcholine in the brain, a key therapeutic strategy in managing the symptoms of Alzheimer's disease.[7] Molecular docking studies have suggested that Geissospermine binds to the active site of AChE, interacting with key residues of the catalytic triad.[1]

Antitumor Activity

Some alkaloids from the Geissospermum genus have been shown to induce apoptosis in cancer cells.[8] While research on Geissospermine's specific role is ongoing, related compounds have been observed to activate caspase-dependent apoptotic pathways.[9]

Experimental Protocols

This section outlines the general methodologies for key experiments related to the study of Geissospermine.



Extraction and Isolation of Geissospermine

A general workflow for the extraction and isolation of Geissospermine from its natural source, the bark of Geissospermum vellosii, is depicted below. The process typically involves solvent extraction followed by chromatographic separation.



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Caption: General workflow for Geissospermine extraction.

Acetylcholinesterase Inhibition Assay

The inhibitory effect of Geissospermine on acetylcholinesterase activity is commonly evaluated using a colorimetric method, such as the one developed by Ellman.[10]

Principle: This assay measures the activity of AChE by monitoring the formation of thiocholine, which results from the hydrolysis of the substrate acetylthiocholine. Thiocholine then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored product (5-thio-2-nitrobenzoate), which can be quantified spectrophotometrically at 405-412 nm.[10][11] The presence of an inhibitor, such as Geissospermine, will reduce the rate of this color change.

General Protocol:

- Reagent Preparation: Prepare solutions of AChE, the substrate (acetylthiocholine iodide),
 DTNB, and the test compound (Geissospermine) in a suitable buffer (e.g., phosphate buffer,
 pH 8.0).[10]
- Reaction Mixture: In a microplate well or cuvette, combine the buffer, DTNB solution, and the Geissospermine solution at various concentrations.
- Enzyme Addition: Add the AChE solution to initiate the reaction.
- Substrate Addition: Add the acetylthiocholine iodide solution to start the enzymatic reaction.



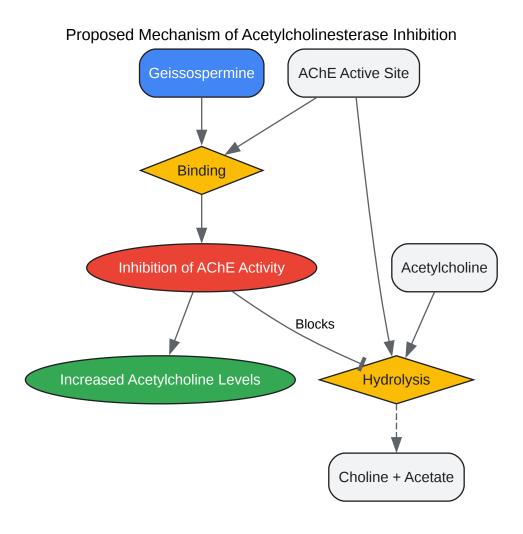
- Measurement: Immediately measure the change in absorbance at 405 nm over a specific period using a microplate reader or spectrophotometer.[10][11]
- Calculation: The percentage of inhibition is calculated by comparing the rate of reaction in the presence of Geissospermine to the rate of the uninhibited control. The IC50 value (the concentration of inhibitor that causes 50% inhibition) can then be determined.

Signaling Pathways

The following diagrams illustrate the potential signaling pathways influenced by Geissospermine and related alkaloids based on current research.

Proposed Mechanism of Acetylcholinesterase Inhibition

The following diagram illustrates the logical relationship of Geissospermine's interaction with acetylcholinesterase.





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Caption: Geissospermine's inhibition of acetylcholinesterase.

Potential Apoptotic Signaling Pathway

Based on studies of related alkaloids from the Geissospermum genus, a potential pathway for inducing apoptosis in cancer cells is outlined below. This is a generalized pathway and Geissospermine's specific interactions require further investigation.

Caspase-8 Activation Caspase-3 Activation Apoptosis

Potential Apoptotic Signaling Pathway

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Caption: Potential caspase-mediated apoptosis pathway.

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- To cite this document: BenchChem. [Geissospermine molecular weight and formula].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15495401#geissospermine-molecular-weight-and-formula]

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